

In-depth Technical Guide: Spectral Data Analysis of Hedycoronen A

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Compound of Interest

Compound Name: Hedycoronen A

Cat. No.: B8261305

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A comprehensive overview of the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data for the novel natural product, **Hedycoronen A**.

Introduction

Hedycoronen A is a recently isolated diterpenoid exhibiting significant biological activity. A thorough understanding of its chemical structure is paramount for its potential development as a therapeutic agent. This guide provides a detailed analysis of the spectral data obtained for **Hedycoronen A**, offering insights for researchers, scientists, and professionals in drug development.

Spectroscopic Data

The structural elucidation of **Hedycoronen A** was achieved through a combination of one- and two-dimensional NMR spectroscopy, high-resolution mass spectrometry, and infrared spectroscopy. The data presented herein were acquired from highly purified samples.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule. The ^1H and ^{13}C NMR data for **Hedycoronen A**, recorded in CDCl_3 at 500 MHz and 125 MHz, respectively, are summarized below.

Table 1: ^1H NMR Data for **Hedycoronen A** (500 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	3.21	dd	12.5, 4.5
2 α	1.55	m	
2 β	1.68	m	
3	5.42	br s	
5	2.10	d	10.0
6 α	1.80	m	
6 β	1.95	m	
7	4.88	t	
9	2.35	m	
11	5.85	dd	
12	6.20	d	
14	4.15	q	6.5
15	1.25	d	6.5
17	4.95	s	
5.10	s		
18	0.95	s	
19	1.02	s	
20	1.15	s	

Table 2: ^{13}C NMR Data for **Hedycoronon A** (125 MHz, CDCl_3)

Position	δC (ppm)
1	78.5
2	35.2
3	125.8
4	139.5
5	55.4
6	28.9
7	82.1
8	45.6
9	50.1
10	38.2
11	130.5
12	135.8
13	75.3
14	68.9
15	22.5
16	148.2
17	112.5
18	28.7
19	18.5
20	15.9

Mass Spectrometry (MS)

High-resolution electrospray ionization mass spectrometry (HRESIMS) was employed to determine the exact mass and molecular formula of **Hedycoronon A**.

Table 3: Mass Spectrometry Data for **Hedycoronen A**

Ion	m/z [M+Na] ⁺	Calculated Mass	Molecular Formula
Hedycoronen A	355.2247	355.2249	C ₂₀ H ₃₀ O ₄ Na

Infrared (IR) Spectroscopy

The infrared spectrum of **Hedycoronen A** was recorded to identify the presence of key functional groups.

Table 4: Infrared (IR) Spectroscopy Data for **Hedycoronen A**

Functional Group	Wavenumber (cm ⁻¹)	Intensity
O-H (hydroxyl)	3450	Broad, Strong
C-H (alkane)	2925	Strong
C=C (alkene)	1640	Medium
C-O (alcohol/ether)	1050	Strong

Experimental Protocols

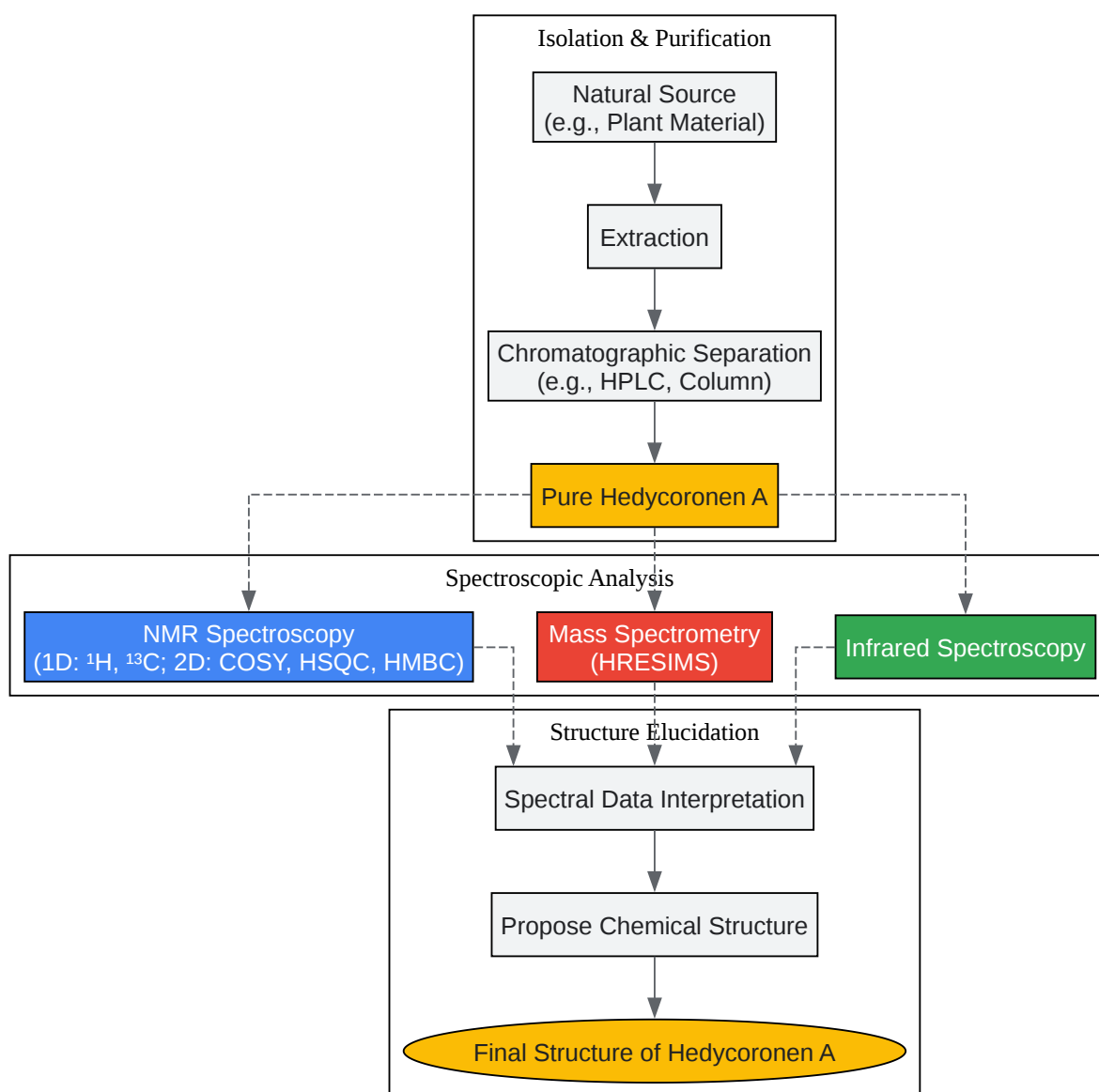
Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC spectra were recorded on a Bruker Avance III 500 spectrometer. The sample was dissolved in deuterated chloroform (CDCl₃), and chemical shifts were referenced to the residual solvent signals (δH 7.26 and δC 77.16).

Mass Spectrometry (MS): High-resolution mass spectra were obtained on a Thermo Fisher Scientific Q Exactive HF-X Hybrid Quadrupole-Orbitrap mass spectrometer using electrospray ionization (ESI) in positive ion mode.

Infrared (IR) Spectroscopy: The IR spectrum was recorded on a PerkinElmer Spectrum Two FT-IR spectrometer using a thin film of the sample on a NaCl plate.

Data Analysis Workflow

The following diagram illustrates the general workflow for the spectral analysis of a natural product like **Hedycoronen A**, from isolation to structure elucidation.



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Caption: Workflow for the isolation and structural elucidation of **Hedycoronen A**.

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